

# Proper Disposal Procedures for 10-Propargyl-5,8-dideazafolic acid (SID 24785302\*)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SID 24785302

Cat. No.: B12858318

[Get Quote](#)

Initial searches for **SID 24785302** did not yield a specific chemical substance. It is highly probable that this is a typographical error and the intended substance is SID 825302, which corresponds to 10-Propargyl-5,8-dideazafolic acid. This document provides safety and disposal information for this compound.

For Researchers, Scientists, and Drug Development Professionals: This document outlines essential safety and logistical information for the proper handling and disposal of 10-Propargyl-5,8-dideazafolic acid, a potent chemotherapeutic agent. Adherence to these procedures is critical for personnel safety and environmental protection.

## Chemical Identification and Properties

10-Propargyl-5,8-dideazafolic acid, also known by the synonym CB 3717, is a quinazoline-based folic acid antagonist.<sup>[1][2]</sup> It functions as a tight-binding inhibitor of thymidylate synthase (TS), an enzyme crucial for DNA synthesis.<sup>[2]</sup> This mechanism of action classifies it as a cytotoxic (antineoplastic) agent. Due to its hazardous nature, all materials that come into contact with this compound are considered potentially contaminated and must be handled as hazardous waste.<sup>[3]</sup>

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>23</sub> N <sub>5</sub> O <sub>6</sub>	PubChem[1]
Molecular Weight	477.5 g/mol	PubChem[1]
CAS Number	76849-19-9	PubChem[1]
Physical State	Solid	DrugBank[4]
Water Solubility (Predicted)	0.0204 mg/mL	DrugBank[4]
pKa (Strongest Acidic)	3	DrugBank[4]
pKa (Strongest Basic)	3.54	DrugBank[4]

## Experimental Protocols and Handling

Given its classification as a hazardous substance, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Gloves: Double chemotherapy gloves are required.[5]
- Gown: A disposable gown should be worn.
- Eye Protection: Safety glasses or goggles are necessary.
- Respiratory Protection: For bulk handling or when generating aerosols, an appropriate respirator should be used.

Handling Procedures:

- All handling of 10-Propargyl-5,8-dideazafolic acid should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize exposure.[5]
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.

- Wash hands thoroughly after handling.

## Disposal Procedures

The disposal of 10-Propargyl-5,8-dideazafolic acid and any contaminated materials must comply with all federal, state, and local regulations for hazardous and chemotherapy waste. The primary method of disposal for chemotherapy waste is incineration.<sup>[6][7]</sup>

Waste Segregation:

Proper segregation of waste at the point of generation is crucial.<sup>[3]</sup>

- Trace Chemotherapy Waste: This includes items with less than 3% of the original drug by weight remaining, such as empty vials, syringes, IV bags, and contaminated PPE (gloves, gowns, etc.).<sup>[7][8]</sup>
  - Disposal Container: Yellow, puncture-resistant containers specifically labeled for "Trace Chemotherapy Waste" or "Chemo Sharps" for sharps.<sup>[6][8]</sup>
- Bulk Chemotherapy Waste: This includes any amount of the drug that is more than trace, such as unused or partially used vials, and materials heavily contaminated with the drug.<sup>[7][8]</sup>
  - Disposal Container: Black, puncture-resistant containers specifically labeled for "Bulk Chemotherapy Waste" or "Hazardous Waste".<sup>[5][7][8]</sup>

Step-by-Step Disposal Protocol:

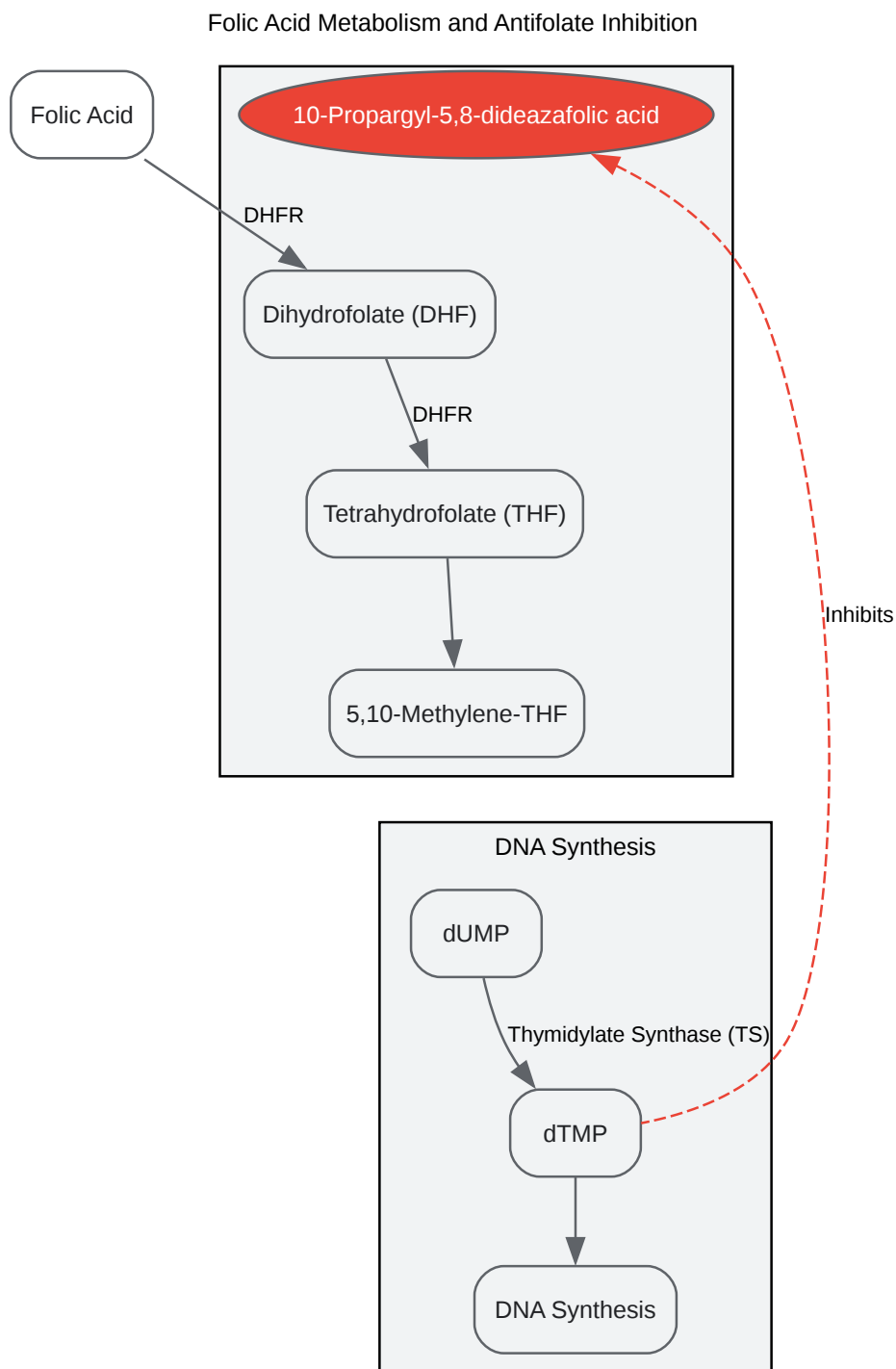
- Segregate Waste: At the point of use, immediately place contaminated items into the appropriate trace or bulk chemotherapy waste container.
- Container Management: Do not overfill containers. When they are three-quarters full, securely seal them.<sup>[3]</sup>
- Labeling: Ensure all containers are clearly labeled with their contents.
- Storage: Store sealed containers in a designated, secure area away from general laboratory traffic.

- Pickup and Disposal: Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.

## Signaling Pathway and Workflow Diagrams

Folic Acid Synthesis and Inhibition Pathway:

The following diagram illustrates the folic acid metabolic pathway and the point of inhibition by antifolates like 10-Propargyl-5,8-dideazafolic acid. Folic acid is essential for the synthesis of DNA precursors. Antifolates block the action of key enzymes in this pathway, thereby inhibiting DNA replication in rapidly dividing cells, such as cancer cells.<sup>[9]</sup>

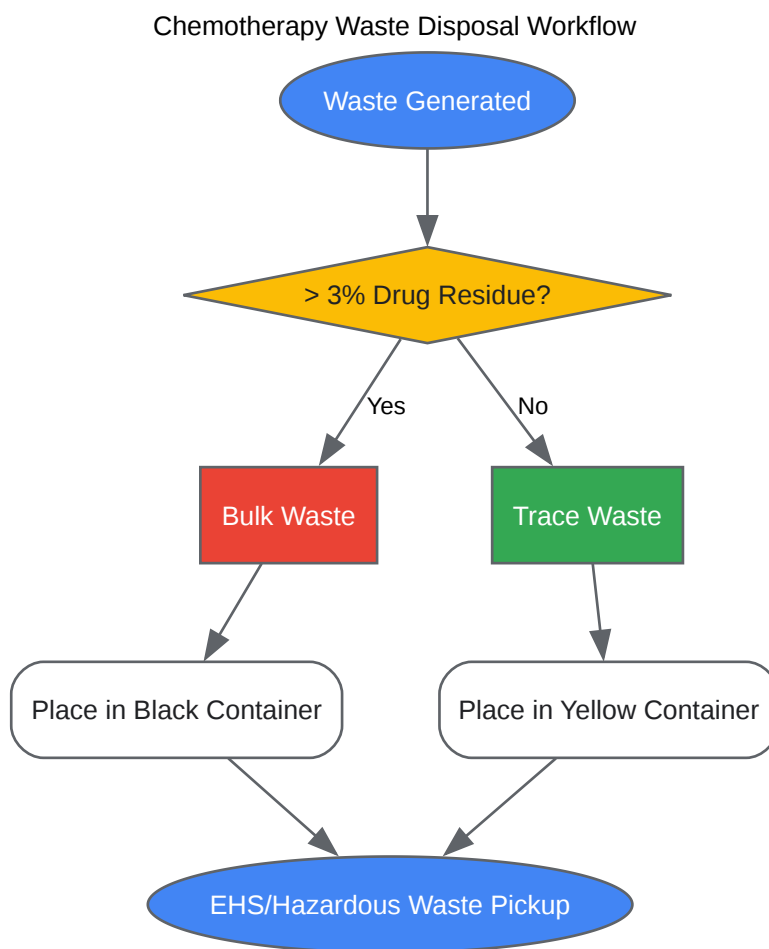


[Click to download full resolution via product page](#)

Caption: Inhibition of Thymidylate Synthase by 10-Propargyl-5,8-dideazafolic acid.

## Chemotherapy Waste Disposal Workflow:

This diagram outlines the decision-making process for the proper segregation and disposal of waste generated during research involving 10-Propargyl-5,8-dideazafolic acid.



[Click to download full resolution via product page](#)

Caption: Segregation and disposal workflow for chemotherapy waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 10-Propargyl-5,8-dideazafolic acid | C<sub>24</sub>H<sub>23</sub>N<sub>5</sub>O<sub>6</sub> | CID 135438608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Recent preclinical and clinical studies with the thymidylate synthase inhibitor N10-propargyl-5,8-dideazafolic acid (CB 3717) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. go.drugbank.com [go.drugbank.com]
- 5. web.uri.edu [web.uri.edu]
- 6. hsrn.umn.edu [hsrn.umn.edu]
- 7. amsmedwaste.com [amsmedwaste.com]
- 8. stericycle.com [stericycle.com]
- 9. Folic Acid Antimetabolites (Antifolates): A Brief Review on Synthetic Strategies and Application Opportunities - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for 10-Propargyl-5,8-dideazafolic acid (SID 24785302\*)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12858318#sid-24785302-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)